

Solubility of diethyl acetyl aspartate in various organic and aqueous solvents.

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Compound of Interest

Compound Name: *Diethyl acetyl aspartate*

Cat. No.: *B094895*

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Technical Support Center: Diethyl Acetyl Aspartate Solubility

Welcome to the technical support center for **diethyl acetyl aspartate**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility of **diethyl acetyl aspartate** in various organic and aqueous solvents. Here you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to assist in your research.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **diethyl acetyl aspartate** based on its chemical structure?

A1: **Diethyl acetyl aspartate** is the diethyl ester of N-acetyl aspartic acid. The presence of the two ethyl ester groups, in place of the carboxylic acid groups found in N-acetyl aspartic acid, significantly reduces the molecule's polarity and its ability to form hydrogen bonds as a donor. As a result, **diethyl acetyl aspartate** is expected to have low solubility in polar protic solvents like water and higher solubility in a range of organic solvents. Unlike amino acids, their corresponding ester derivatives do not exhibit a zwitterionic structure and are generally more soluble in organic solvents[1].

Q2: Is there any available quantitative solubility data for **diethyl acetyl aspartate**?

A2: At present, there is limited publicly available quantitative solubility data specifically for **diethyl acetyl aspartate**. However, data for the related compound, N-acetyl-DL-aspartic acid, indicates solubility in solvents such as DMF (30 mg/ml), DMSO (30 mg/ml), ethanol (20 mg/ml), and PBS (pH 7.2) (10 mg/ml)[2]. It is important to note that due to the structural differences, the solubility of **diethyl acetyl aspartate** will differ significantly from these values. Esters are generally less soluble in water and more soluble in organic solvents compared to their carboxylic acid counterparts[3].

Q3: In which types of organic solvents is **diethyl acetyl aspartate** likely to be most soluble?

A3: **Diethyl acetyl aspartate** is expected to be most soluble in moderately polar to nonpolar aprotic organic solvents. This includes solvents like acetone, ethyl acetate, dichloromethane, and chloroform. Its solubility in alcohols like ethanol is also anticipated to be significant. The general principle of "like dissolves like" suggests that solvents with similar polarity to **diethyl acetyl aspartate** will be most effective.

Q4: How does pH affect the solubility of **diethyl acetyl aspartate** in aqueous solutions?

A4: Unlike its parent compound, N-acetyl aspartic acid, **diethyl acetyl aspartate** does not have ionizable carboxylic acid groups. Therefore, its solubility in aqueous solutions is not expected to be significantly dependent on pH. However, extreme pH values could potentially lead to the hydrolysis of the ester groups over time, which would alter the chemical composition and solubility of the sample.

Troubleshooting Guide

This guide addresses common issues that may be encountered during the determination of **diethyl acetyl aspartate** solubility.

Issue	Possible Cause	Troubleshooting Steps
Inconsistent solubility results between experiments.	<ul style="list-style-type: none">- Temperature fluctuations during the experiment.- Insufficient equilibration time.- Variation in solvent purity or water content.- Degradation of the compound.	<ul style="list-style-type: none">- Ensure a constant and accurately measured temperature is maintained throughout the experiment.- Increase the equilibration time to ensure the solution has reached saturation.- Use high-purity, anhydrous solvents and store them appropriately to prevent water absorption.- Verify the stability of diethyl acetyl aspartate in the chosen solvent under the experimental conditions.
Compound appears to be "oiling out" or forming a separate liquid phase instead of dissolving.	<ul style="list-style-type: none">- The solvent and solute have limited miscibility, and the concentration is above the solubility limit.- The temperature is below the compound's melting point in the presence of the solvent.	<ul style="list-style-type: none">- Try a different solvent or a co-solvent system to improve miscibility.- Gently warm the mixture to see if the oiling out is temperature-dependent. Be cautious of potential degradation at higher temperatures.
Precipitation occurs when a co-solvent is added.	<ul style="list-style-type: none">- The co-solvent is an anti-solvent, reducing the overall solvating power of the solvent system for the compound.	<ul style="list-style-type: none">- Carefully select co-solvents based on their miscibility and polarity. Add the co-solvent slowly and with continuous stirring to observe any precipitation.
Difficulty in determining if saturation has been reached.	<ul style="list-style-type: none">- The rate of dissolution is very slow.- The solution is supersaturated.	<ul style="list-style-type: none">- Vigorously agitate the sample for an extended period. The presence of undissolved solid material is a key indicator of saturation.- To address potential supersaturation, a

small seed crystal of the compound can be added to a seemingly clear solution to induce precipitation if the solution is supersaturated.

Experimental Protocol: Determining the Solubility of Diethyl Acetyl Aspartate

This section provides a detailed methodology for the experimental determination of **diethyl acetyl aspartate** solubility using the shake-flask method.

Objective: To determine the saturation solubility of **diethyl acetyl aspartate** in a given solvent at a specific temperature.

Materials:

- **Diethyl acetyl aspartate** (solid)
- Selected solvents (e.g., water, ethanol, acetone, ethyl acetate, dichloromethane)
- Vials with screw caps
- Thermostatically controlled shaker or water bath
- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or other quantitative analytical technique.
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:

- Add an excess amount of **diethyl acetyl aspartate** to a vial. The exact amount should be enough to ensure that undissolved solid remains after equilibration.
- Add a known volume of the selected solvent to the vial.
- Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period to allow the system to reach equilibrium. A typical duration is 24 to 48 hours. It is advisable to perform a preliminary experiment to determine the necessary equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the experimental temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any undissolved solid particles.
- Quantification:
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted solution using a validated HPLC method or another appropriate quantitative technique to determine the concentration of **diethyl acetyl aspartate**.
 - Prepare a calibration curve using standard solutions of **diethyl acetyl aspartate** of known concentrations.
- Calculation:

- Calculate the solubility of **diethyl acetyl aspartate** in the solvent using the following formula: $\text{Solubility (mg/mL)} = (\text{Concentration from analysis} \times \text{Dilution factor}) / 1000$

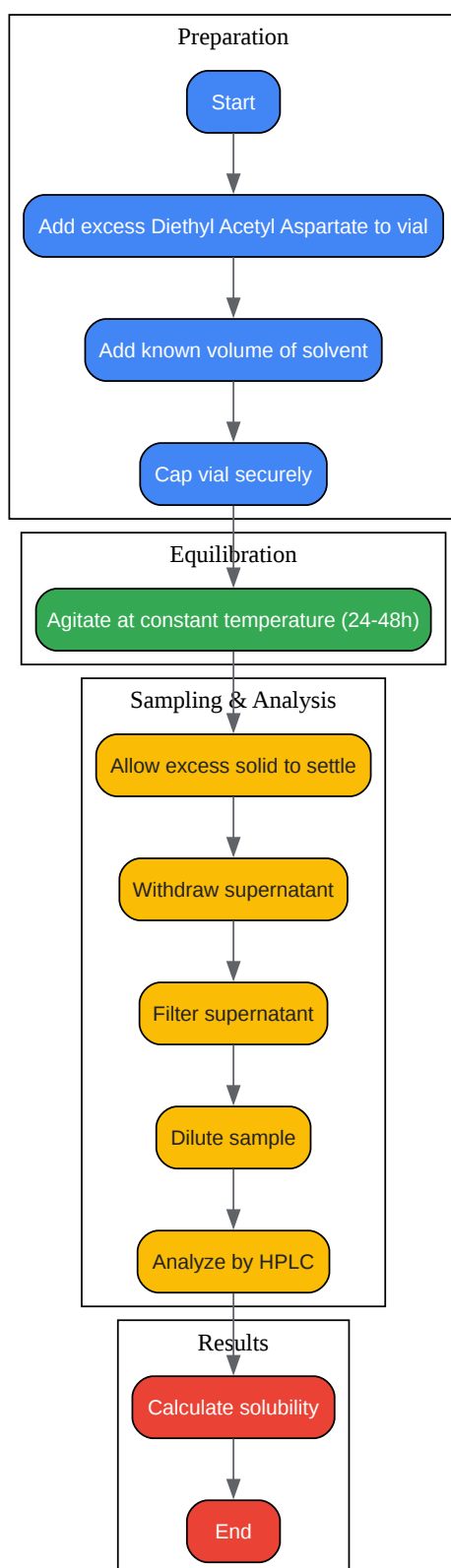
Data Presentation:

The quantitative solubility data should be summarized in a clear and structured table for easy comparison.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)
Water	25		
Ethanol	25		
Acetone	25		
Ethyl Acetate	25		
Dichloromethane	25		

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for determining the solubility of **diethyl acetyl aspartate**.



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Caption: Workflow for determining the solubility of **diethyl acetyl aspartate**.

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